Application Notes and Protocols for OHM1 Stability and Storage

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Compound of Interest	
Compound Name:	OHM1
Cat. No.:	B10833739

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Introduction

OHM1 is a synthetic analog of the C-terminal transactivation domain (CTAD) of hypoxia-inducible factor 1α (HIF-1α). It functions as an inhibitor of the interaction between HIF-1α and the transcriptional coactivators p300/CBP, targeting the CH1 domain with a reported affinity of 0.53 μM.[1] By disrupting this crucial interaction, **OHM1** effectively reduces HIF-1α transcriptional activity, leading to the downregulation of hypoxia-inducible genes involved in critical cancer-related processes such as angiogenesis, apoptosis, cell proliferation, and invasion.[1] These properties make **OHM1** a valuable tool for research in oncology and other fields where the HIF-1α pathway plays a significant role.

This document provides detailed application notes on the stability and recommended storage conditions for **OHM1**, along with protocols for assessing its stability.

OHM1 Signaling Pathway

OHM1 exerts its inhibitory effect on the Hypoxia-Inducible Factor (HIF) signaling pathway. Under hypoxic conditions, the α-subunit of HIF-1 is stabilized and translocates to the nucleus, where it dimerizes with the constitutively expressed HIF-1β (also known as ARNT). This heterodimer then recruits the transcriptional coactivators p300 and CREB-binding protein (CBP). This complex binds to Hypoxia Response Elements (HREs) in the promoter regions of target genes, activating their transcription. **OHM1**, as an analog of the HIF-1α CTAD,

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competitively binds to the CH1 domain of p300/CBP, thereby preventing the recruitment of these coactivators to the HIF-1 complex and inhibiting the transcription of downstream target genes.
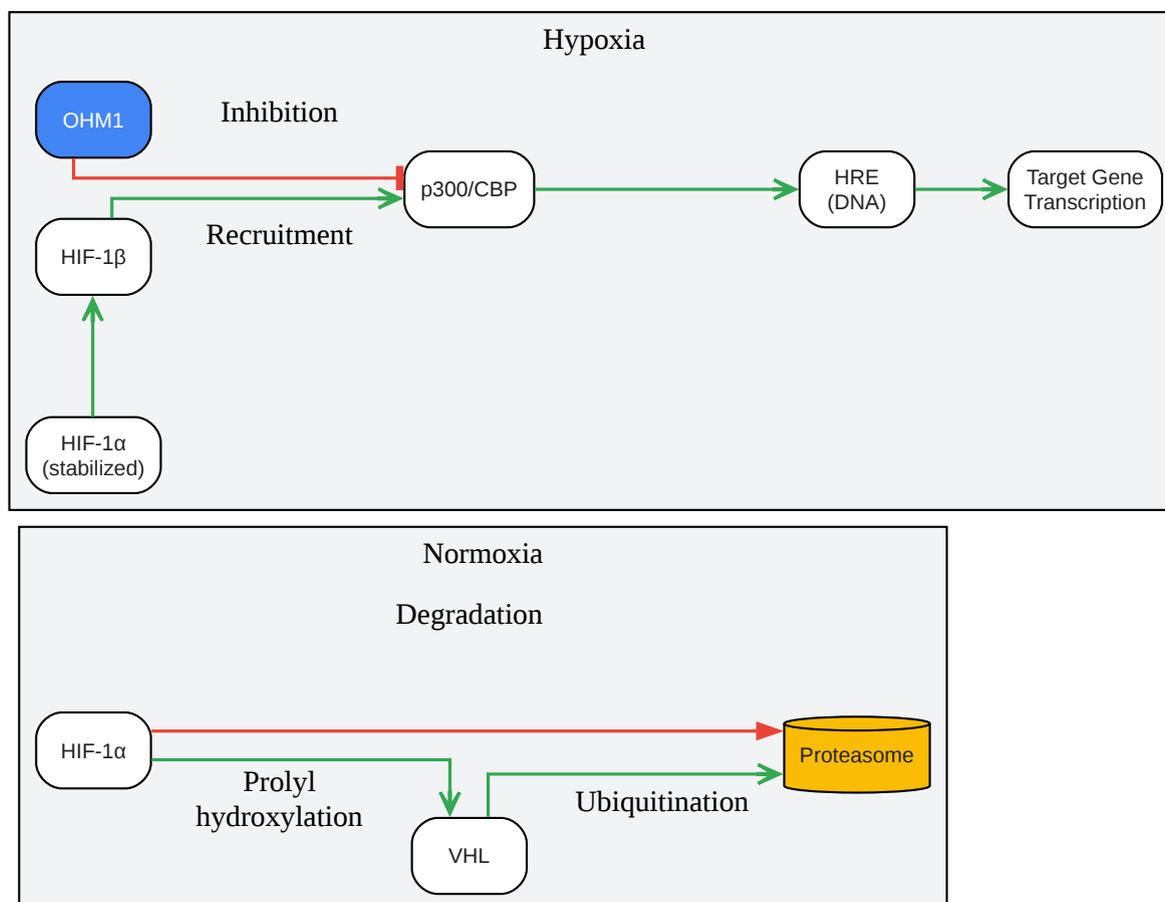
Figure 1: OHM1 Mechanism of Action in the HIF-1α Signaling Pathway.

Stability and Storage Conditions

Proper storage and handling of **OHM1** are crucial to maintain its chemical integrity and biological activity. The following recommendations are based on available data for **OHM1** and

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related small molecule inhibitors.

Recommended Storage:

Form	Temperature	Duration	Incompatible Materials
Powder	-20°C	As per Certificate of Analysis	Strong acids/alkalis, strong oxidizing/reducing agents.[2]
In Solvent	-80°C	As per Certificate of Analysis	Strong acids/alkalis, strong oxidizing/reducing agents.[2]

General Handling Precautions:

- Avoid inhalation, and contact with eyes and skin.[2]

- Handle in a well-ventilated area.[2]

- Keep the container tightly sealed and protected from direct sunlight.[2]

Quantitative Stability Data

Specific quantitative stability data for **OHM1**, such as degradation kinetics under various stress conditions, is not publicly available. To provide a framework for researchers, the following tables present illustrative data for Chetomin, a structurally different but functionally related small molecule inhibitor of the HIF-1α pathway. It is imperative to perform specific stability studies for **OHM1** to obtain accurate data.

Table 1: Illustrative Long-Term Stability Data for a Related HIF-1α Inhibitor (Chetomin)

Storage Condition	Time Point	Purity (%)	Appearance
-20°C	0 months	99.5	White to off-white solid
12 months	99.3	No change	
24 months	99.1	No change	
48 months	98.8	No change	

Note: This data is for illustrative purposes only and is based on general stability information for Chetomin. Actual stability of **OHM1** may vary.

Table 2: Illustrative Solution Stability Data for a Related HIF-1α Inhibitor (Chetomin in DMSO)

Storage Condition	Time Point	Purity (%)
-20°C	0 months	99.5
1 month	99.0	
-80°C	0 months	99.5
6 months	99.2	

Note: This data is for illustrative purposes only and is based on general stability information for Chetomin. Actual stability of **OHM1** may vary.

Experimental Protocols

The following protocols describe general methods for assessing the stability of small molecules like **OHM1**. These should be adapted and validated for the specific experimental setup.

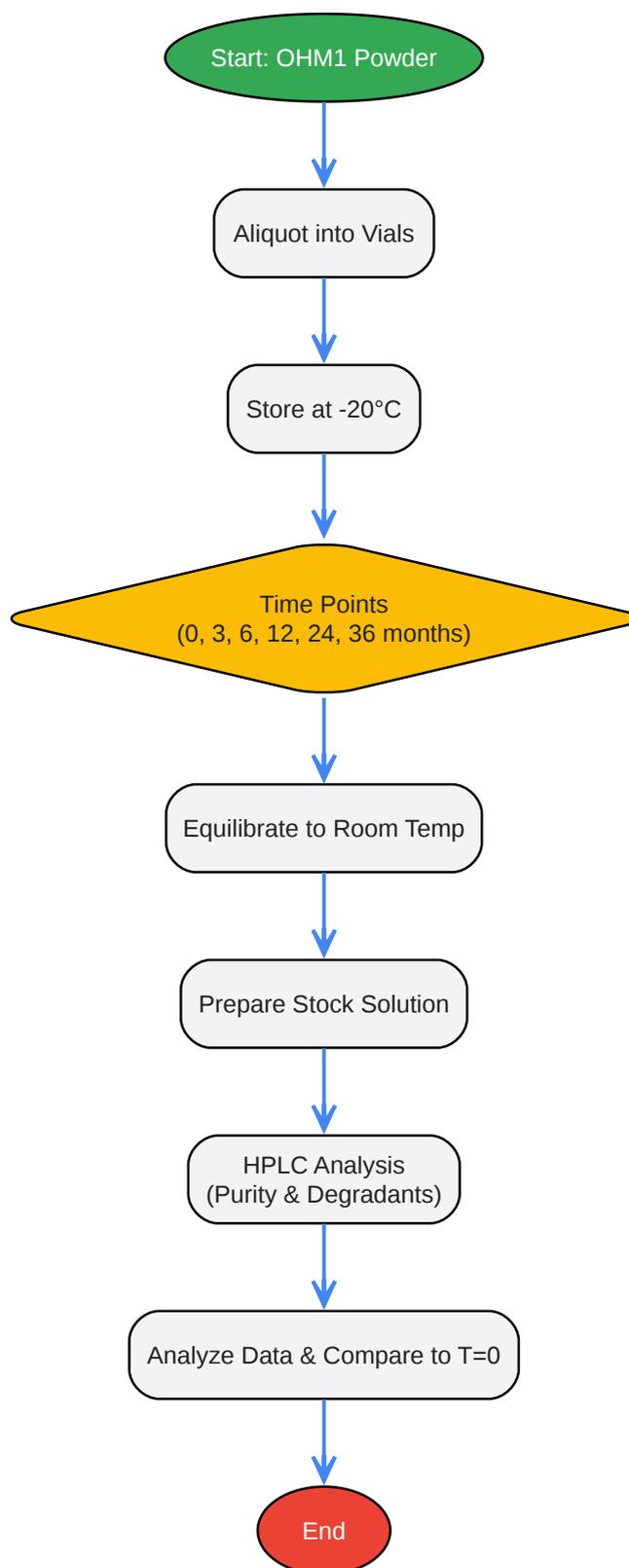# Protocol 1: Long-Term Stability Assessment of Solid OHM1

Objective: To evaluate the stability of solid **OHM1** under recommended long-term storage conditions.

Materials:

- **OHM1** powder

- Amber glass vials with screw caps

- -20°C freezer

- HPLC system with UV detector

- Validated stability-indicating HPLC method

Procedure:

- Aliquot approximately 1-5 mg of **OHM1** powder into multiple amber glass vials.

- Tightly cap the vials and label them with the compound name, batch number, and date.

- Place the vials in a -20°C freezer for long-term storage.

- At designated time points (e.g., 0, 3, 6, 12, 24, and 36 months), remove one vial from the freezer.

- Allow the vial to equilibrate to room temperature before opening to prevent condensation.

- Prepare a stock solution of known concentration in a suitable solvent (e.g., DMSO).

- Analyze the sample using a validated stability-indicating HPLC method to determine the purity and identify any degradation products.

- Record the results and compare them to the initial time point (T=0).

Figure 2: Workflow for Long-Term Stability Assessment of Solid **OHM1**.

Protocol 2: Forced Degradation Study of OHM1

Objective: To investigate the degradation profile of **OHM1** under various stress conditions to identify potential degradation products and pathways. This is crucial for developing a stability-indicating analytical method.

Materials:

- **OHM1**

- Hydrochloric acid (HCl)

- Sodium hydroxide (NaOH)

- Hydrogen peroxide (H_2O_2)

- Temperature-controlled oven

- Photostability chamber

- HPLC system with UV or MS detector

Procedure:

- Acid Hydrolysis: Dissolve **OHM1** in a suitable solvent and add 0.1 M HCl. Incubate at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24 hours). Neutralize the solution before HPLC analysis.

- Base Hydrolysis: Dissolve **OHM1** in a suitable solvent and add 0.1 M NaOH. Incubate at a controlled temperature (e.g., 60°C) for a defined period. Neutralize the solution before HPLC analysis.

- Oxidative Degradation: Dissolve **OHM1** in a suitable solvent and add 3% H_2O_2. Incubate at room temperature for a defined period.

- Thermal Degradation: Expose solid **OHM1** to elevated temperatures (e.g., 80°C) for a defined period.

- Photostability: Expose solid **OHM1** and a solution of **OHM1** to light in a photostability chamber according to ICH Q1B guidelines.

- Analysis: Analyze all stressed samples, along with an unstressed control, by a suitable HPLC method (preferably with a mass spectrometer detector) to separate and identify the degradation products.
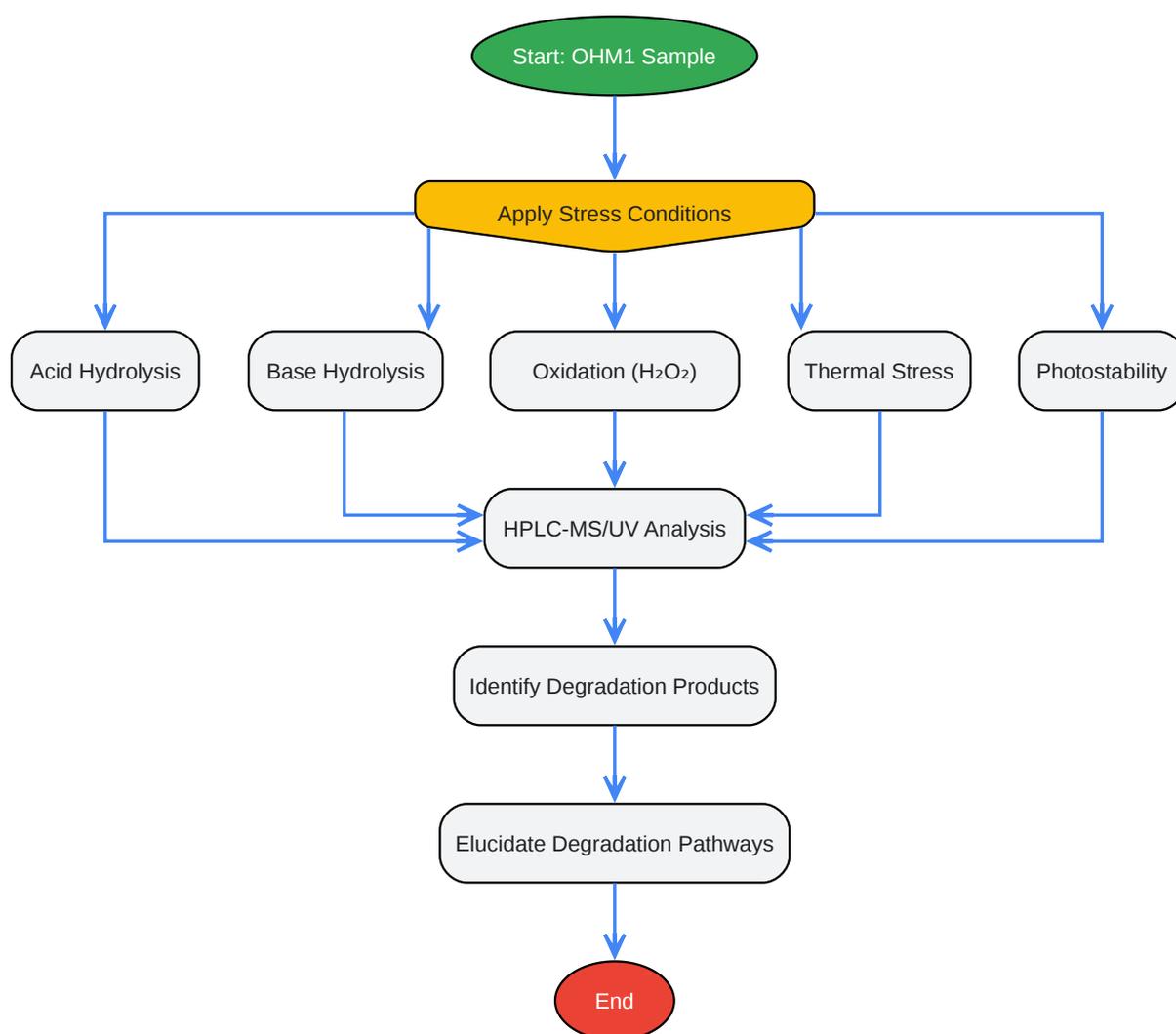
Figure 3: Workflow for Forced Degradation Study of **OHM1**.

Conclusion

Maintaining the stability of **OHM1** is critical for obtaining reliable and reproducible experimental results. Adherence to the recommended storage conditions is paramount. While specific quantitative stability data for **OHM1** is not yet available, the provided protocols offer a robust framework for researchers to conduct their own stability assessments. The information on the HIF-1α signaling pathway and the mechanism of action of **OHM1** will aid in the design and interpretation of experiments utilizing this potent inhibitor. It is strongly recommended that researchers validate the stability of **OHM1** under their specific experimental conditions.

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References

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